

DMSO Storage Conditions & Stability Data

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: 3,3'-Diindolylmethane

CAS No.: 1968-05-4

Cat. No.: S004888

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The table below summarizes key stability findings and recommended storage conditions for DMSO and DMSO-based solutions from scientific literature.

Material	Key Stability Findings	Recommended Storage Conditions	Source / Context
DMSO (General)	Hygroscopic; absorbs moisture which can dilute it and reduce effectiveness. Degrades under light, especially UV. • Container: Airtight, opaque, glass container (inert). • Temperature: Room temperature (stable between 15°C and 30°C). Avoid freezing and extreme heat. • Environment: Dark, dry, well-ventilated area. Protect from light and moisture. [1] [2]		
Compounds in DMSO (20mM)	Probability of observing the intact compound decreases with storage time at room temperature: • 92% after 3 months • 83% after 6 months • 52% after 1 year For maximum stability of stock solutions, store at low temperatures (e.g., -20°C) for long-term preservation. Avoid storing at room temperature for extended periods. [3]		
D-dimer in Citrated Plasma	No significant difference in levels for the first 24 hours at 25°C . An 8-18% reduction was observed after 48 hours . Stable for up to 240 hours at 4°C and -20°C . For short-term storage before analysis, keep at room temperature for <24-48 hours . For longer storage, use refrigeration (4°C) or freezing (-20°C) . [4]		

Troubleshooting Common DMSO Storage Issues

Here are solutions to frequently encountered problems related to DMSO storage:

- ◆ **Problem: Sample Precipitation or Crystallization**
 - Solution: **This can occur if the DMSO freezes or if the dissolved compound crashes out. DMSO has a relatively high freezing point of 18.5°C (65.3°F) [2].** Ensure the storage area remains above this temperature. For concentrated stock solutions, warming and vortexing may be necessary to fully redissolve compounds before use.
- ◆ **Problem: Increased Water Content in DMSO**
 - Solution: **DMSO is hygroscopic** and readily absorbs water from the atmosphere [1] [2]. This can lead to hydrolysis of water-sensitive compounds and affect experimental results. Always use airtight containers, minimize the number of times the container is opened, and consider storing DMSO over molecular sieves for long-term use.
- ◆ **Problem: Contamination or Purity Degradation**
 - Solution: **DMSO can dissolve certain plastics and leach contaminants [1]. Always store DMSO in glass containers.** Exposure to light and high temperatures can also accelerate chemical degradation. Adhere strictly to the recommended storage conditions of room temperature and protection from light.

Experimental Protocol: Assessing Compound Stability in DMSO

This methodology is based on a study that monitored the stability of thousands of compounds in DMSO over one year [3].

1. Objective: To determine the rate of degradation of a specific test compound when stored as a DMSO solution at room temperature.

2. Materials:

- Test compound
- Anhydrous DMSO
- Airtight, inert vials (e.g., glass)
- Analytical instrument for compound integrity analysis (e.g., LC-MS, HPLC)

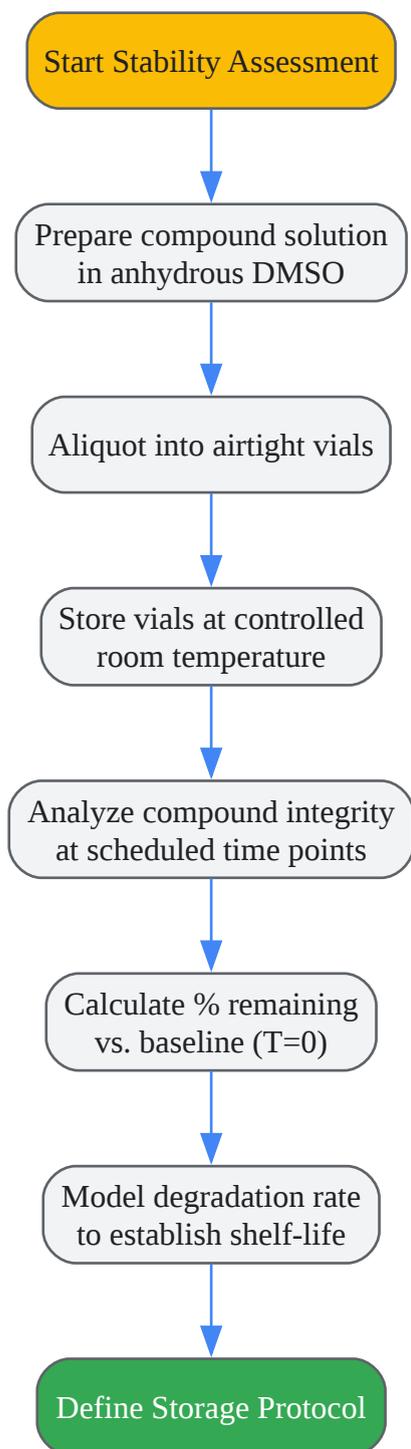
3. Procedure:

- **Step 1: Sample Preparation.** Prepare a solution of the test compound in anhydrous DMSO at a standard concentration (e.g., 10-20 mM).
- **Step 2: Aliquoting and Storage.** Aliquot the solution into multiple airtight vials. Store these vials at a controlled room temperature (e.g., 25°C).
- **Step 3: Time-Point Analysis.** Analyze the integrity of the compound at predetermined time points (e.g., T=0, 1, 3, 6, 9, and 12 months). The T=0 measurement serves as the baseline of 100% stability.
- **Step 4: Data Analysis.** Use a technique like flow injection analysis with mass spectrometry to detect the intact compound. Calculate the percentage of the compound remaining at each time point compared to the T=0 baseline.

4. Data Interpretation:

- Model the data to determine the probability of the compound's integrity over time, similar to the logistic regression model used in the source study [3]. This allows you to establish a shelf-life for your specific compound in DMSO.

The workflow for this stability assessment is outlined below.



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Key Considerations for DMSO Use in Drug Development

- **Impact on Biological Assays:** Be aware that DMSO can affect cell line growth and viability. Low concentrations may stimulate growth, while high concentrations can be inhibitory or toxic [2]. Always include appropriate DMSO vehicle controls in your experiments.
- **Regulatory Context for Formal Stability Studies:** For formal drug stability testing required for marketing authorization, regulatory guidelines like ICH Q1A(R2) prescribe specific long-term and accelerated storage conditions (e.g., 25°C/60% RH or 40°C/75% RH) over periods of 6 to 12 months [5]. The APS studies mentioned in your search are novel, faster approaches used for internal decision-making during preclinical development [5].

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